

3-Chloro-4-(trifluoromethyl)benzylamine material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	3-Chloro-4-(trifluoromethyl)benzylamine
Cat. No.:	B1323524

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Technical Guide to 3-Chloro-4-(trifluoromethyl)benzylamine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive material safety data sheet (MSDS) for **3-Chloro-4-(trifluoromethyl)benzylamine** (CAS No. 361393-93-3). It is intended to serve as an in-depth technical resource for professionals in research, development, and manufacturing who handle this compound. This guide details the known physical and chemical properties, outlines the significant health and environmental hazards, and provides protocols for safe handling, storage, and emergency procedures. All quantitative data is presented in tabular format for clarity and ease of reference. Visual aids in the form of logical workflow diagrams are included to delineate hazard identification and safe handling processes.

Chemical Identification and Physical Properties

3-Chloro-4-(trifluoromethyl)benzylamine is a substituted benzylamine derivative. Its structure incorporates both a chloro and a trifluoromethyl group on the benzene ring, which significantly influences its chemical reactivity and toxicological profile.

Identifier	Value
Chemical Name	3-Chloro-4-(trifluoromethyl)benzylamine
CAS Number	361393-93-3
Molecular Formula	C ₈ H ₇ ClF ₃ N ^[1]
Molecular Weight	209.60 g/mol ^[1]
Synonyms	3-氯-4-(三氟甲基)苄胺

Table 1: Physical and Chemical Properties

Property	Value	Source
Boiling Point	233.304 °C at 760 mmHg	^[2]
Flash Point	94.899 °C	^[2]
Density	1.353 g/cm ³	^[3]
Melting Point	Data not available	
Solubility	Data not available	
Appearance	Data not available	
Odor	Data not available	

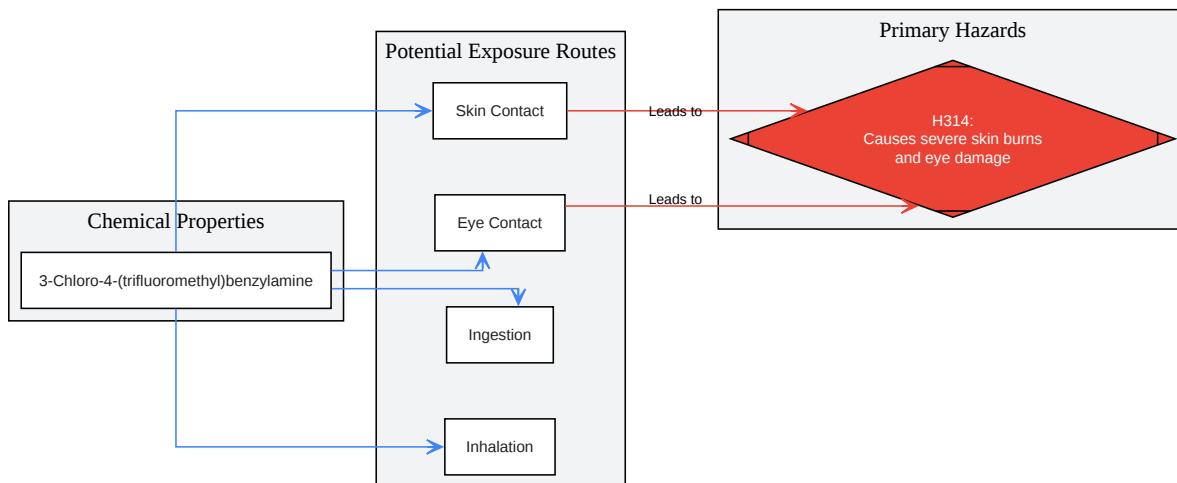
Hazard Identification and Classification

This compound is classified as a hazardous substance, primarily due to its corrosive nature. The available data indicates that it can cause severe skin burns and eye damage upon contact.

Table 2: GHS Hazard Classification

Classification	Code	Description
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage [1]
Pictogram	GHS05 (Corrosion)	[1]
Signal Word	Danger	[1]

Hazard Identification Workflow



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Caption: Hazard identification workflow for **3-Chloro-4-(trifluoromethyl)benzylamine**.

Toxicological Information

Detailed quantitative toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), are not readily available in the public domain for this specific compound.

The primary toxicological concern is its corrosive action on tissues.

Table 3: Summary of Toxicological Effects

Endpoint	Result
Acute Oral Toxicity	Data not available
Acute Dermal Toxicity	Data not available
Acute Inhalation Toxicity	Data not available
Skin Corrosion/Irritation	Causes severe skin burns.
Serious Eye Damage/Irritation	Causes serious eye damage.
Respiratory or Skin Sensitization	Data not available
Germ Cell Mutagenicity	Data not available
Carcinogenicity	Data not available
Reproductive Toxicity	Data not available
Specific Target Organ Toxicity (Single Exposure)	Data not available
Specific Target Organ Toxicity (Repeated Exposure)	Data not available
Aspiration Hazard	Data not available

Experimental Protocols and Safe Handling

Given the corrosive nature of this chemical, stringent adherence to safety protocols is mandatory. The following sections outline the recommended procedures for handling, storage, and disposal.

Personal Protective Equipment (PPE)

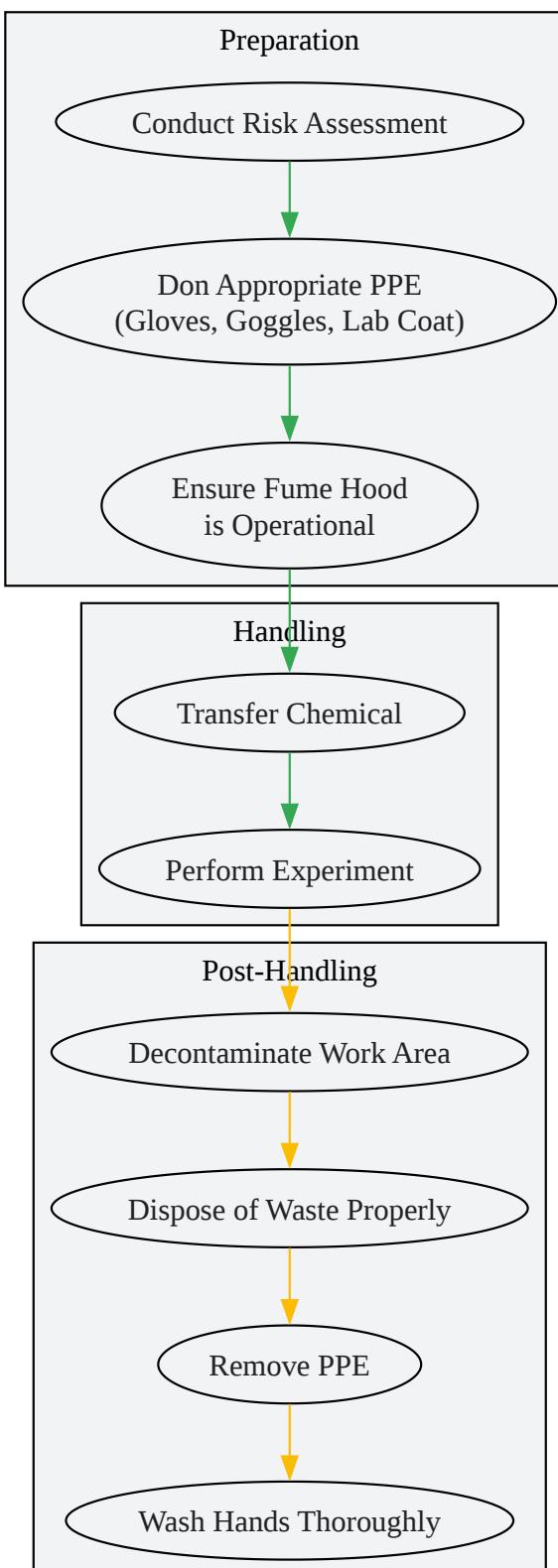
A comprehensive assessment of the risks should be conducted before handling. The minimum required PPE includes:

- Eye Protection: Chemical safety goggles and a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A chemical-resistant apron or full-body suit, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with an appropriate cartridge is necessary.

Handling and Storage

- Handling: Avoid direct contact with the substance. Use only in a chemical fume hood. Do not breathe vapors or mists. Prevent the formation of aerosols.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. The recommended storage temperature is 4°C, protected from light.[1]

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References

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